

2-(Cyclohexyloxy)ethylamine hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(Cyclohexyloxy)ethylamine
hydrochloride

Cat. No.: B1419432

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-(Cyclohexyloxy)ethylamine Hydrochloride**

Introduction

2-(Cyclohexyloxy)ethylamine hydrochloride is a chemical compound utilized in specialized research and development applications. As with any laboratory chemical, a thorough understanding of its potential hazards, handling protocols, and emergency procedures is paramount for ensuring the safety of researchers and maintaining the integrity of experimental work. This guide provides a comprehensive overview of the critical safety information for **2-(Cyclohexyloxy)ethylamine hydrochloride**, synthesized from available data for the compound and structurally related amine hydrochlorides. The information herein is intended to empower researchers, scientists, and drug development professionals with the knowledge to work with this substance safely and effectively.

Section 1: Chemical Identification and Properties

Correctly identifying a chemical and understanding its physical properties are the foundational steps in safe laboratory practice. These details influence storage conditions, handling techniques, and appropriate emergency responses.

Property	Data	Source
Chemical Name	2-(Cyclohexyloxy)ethylamine Hydrochloride	[1]
CAS Number	1193387-70-0	[1]
Molecular Formula	C8H18ClNO	N/A
Molecular Weight	179.69 g/mol	N/A
Synonyms	Not specified	
Appearance	Likely a white to off-white solid or crystalline powder, typical for amine hydrochloride salts.	[2]
Odor	May have a faint amine (ammonia-like) odor.[2][3]	
Solubility	Expected to be soluble in water.[2]	

Note: Specific physical and chemical property data for **2-(Cyclohexyloxy)ethylamine hydrochloride** is not readily available. The information on appearance, odor, and solubility is inferred from data on similar amine hydrochloride compounds.

Section 2: Hazard Identification and Toxicological Profile

Based on the available safety data for structurally similar compounds, **2-(Cyclohexyloxy)ethylamine hydrochloride** is presumed to be a hazardous substance that requires careful handling. The primary hazards are associated with its corrosive nature.

GHS Hazard Classification (Anticipated)

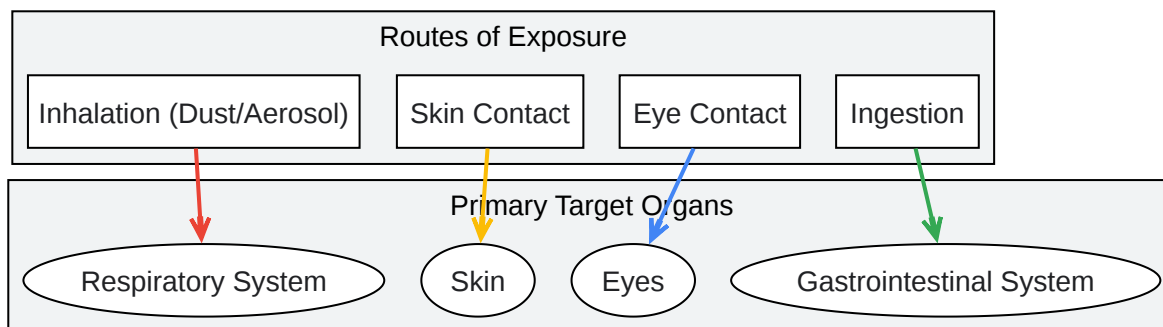
- Skin Corrosion/Irritation: Category 1B/2. Causes severe skin burns and irritation.[4][5][6]
- Serious Eye Damage/Irritation: Category 1/2A. Causes serious eye damage, with a risk of permanent injury.[4][5][6]

- Acute Toxicity (Oral): Category 4. Harmful if swallowed.[2][6]
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause respiratory irritation.[6][7]

Toxicological Summary

The primary toxicological concern is the corrosive nature of this compound.[3][5] Direct contact with the skin or eyes can lead to severe burns and potentially irreversible damage.[3][4][5] Ingestion is likely to cause severe damage to the gastrointestinal tract, including swelling and the danger of perforation.[4][5] Inhalation of dust or aerosols may cause irritation or corrosive damage to the respiratory system.[3][5][7] While specific data on carcinogenicity, mutagenicity, or reproductive toxicity for this compound is not available, these effects have not been identified for similar chemicals.[4][8]

Routes of Exposure and Target Organs



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Caption: Primary routes of exposure and the corresponding target organs affected by 2-(Cyclohexyloxy)ethylamine hydrochloride.

Section 3: Handling, Storage, and Personal Protective Equipment (PPE)

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe laboratory environment.

Safe Handling Protocols

- **Work Area:** Always handle this chemical within a certified chemical fume hood to control airborne dust or vapors.[4] Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[9][10]
- **Avoidance of Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[5] Avoid breathing dust or mists.[4][5][9]
- **Dispensing:** When weighing or transferring the material, use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[8][10]
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[4][9] Do not eat, drink, or smoke in areas where this chemical is handled or stored.[11] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[5][9]

Storage Requirements

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated area.[4][8][10]
- **Location:** Store in a designated "Corrosives" area.[4] The storage area should be locked up or otherwise secured.[4][10]
- **Incompatibilities:** Store away from strong oxidizing agents and strong acids, as it may react with them.[5][10]

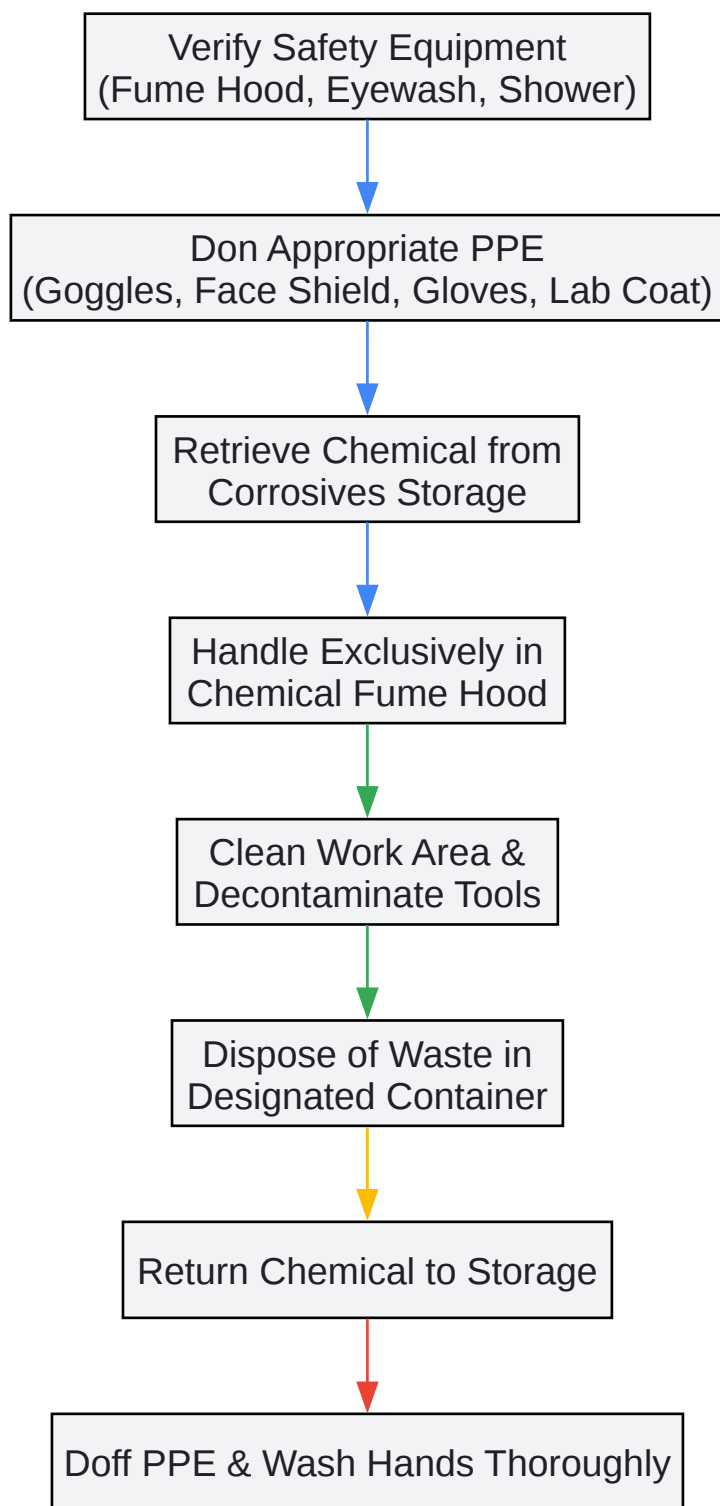
Personal Protective Equipment (PPE)

The selection of PPE is critical. It is the last line of defense against exposure.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[5][9] Standard safety glasses are not sufficient.
- **Hand Protection:** Wear impervious gloves, such as nitrile or neoprene.[9] Gloves must be inspected before use and disposed of properly after handling the material.[8]

- Skin and Body Protection: Wear a lab coat, and consider impervious protective clothing such as an apron or full suit if there is a risk of significant splashing.^[5]^[9] Protective boots may be required depending on the scale of work.^[9]
- Respiratory Protection: If working outside of a fume hood or if dust/aerosol generation is likely, use a NIOSH-approved respirator with an appropriate cartridge.^[9]

Safe Handling Workflow



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Caption: A standard workflow for safely handling corrosive chemical solids in a laboratory setting.

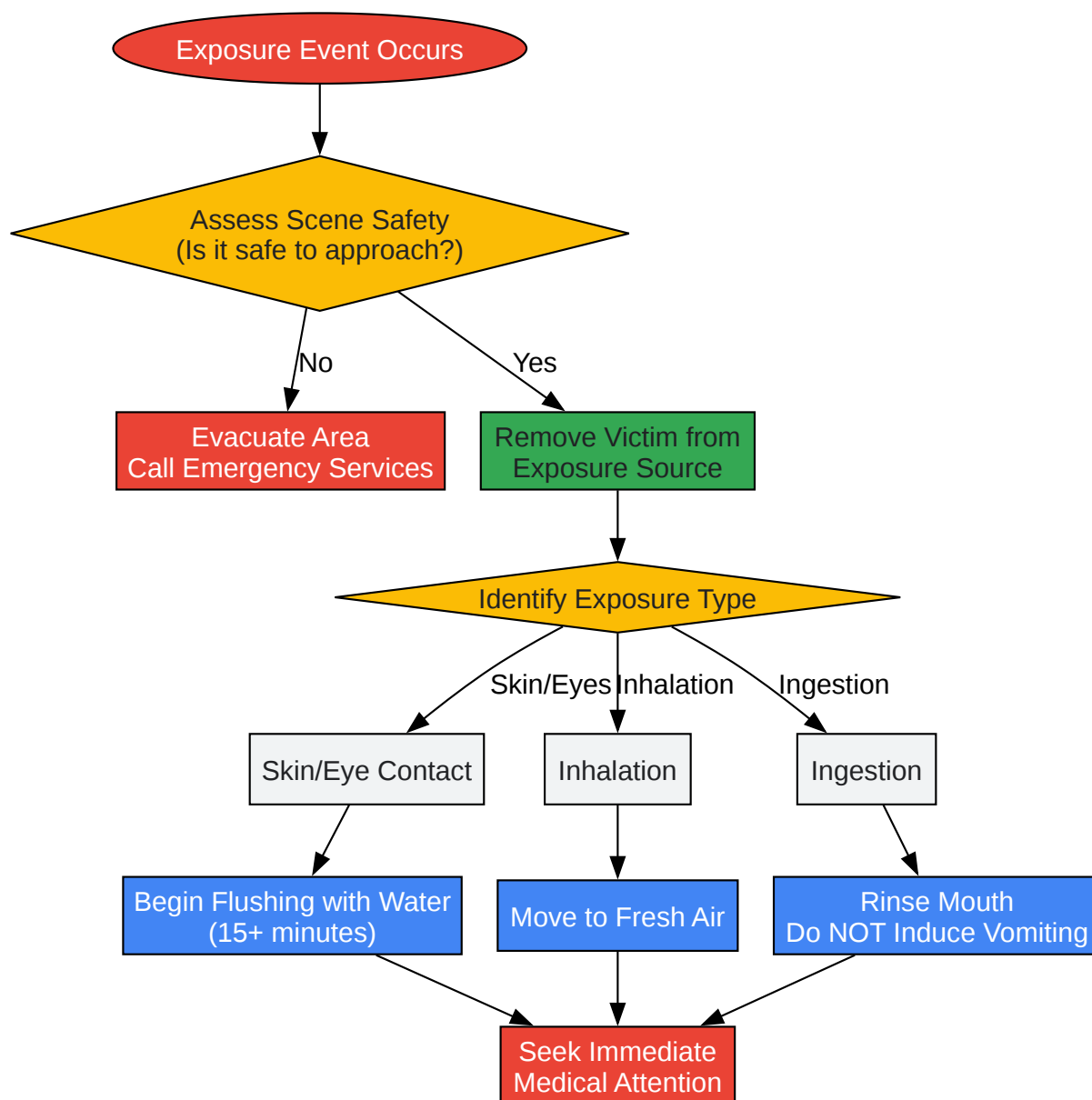
Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in mitigating the effects of accidental exposure. Medical attention should always be sought following any significant exposure.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15-20 minutes, holding the eyelids open to ensure thorough rinsing.^{[4][12][13]} Remove contact lenses if present and easy to do.^{[4][9]} Seek immediate medical attention.^{[4][9]}
- **Skin Contact:** Immediately remove all contaminated clothing.^{[4][9]} Flush the affected skin with large amounts of water for at least 15 minutes.^{[4][12][14]} Seek immediate medical attention.^{[4][9]}
- **Inhalation:** Move the person to fresh air at once.^{[9][14]} If breathing has stopped or is difficult, provide artificial respiration or oxygen.^{[4][14]} Keep the person warm and at rest.^[14] Seek immediate medical attention.^{[4][9]}
- **Ingestion:** Do NOT induce vomiting.^{[4][9]} Rinse the mouth thoroughly with water.^[9] If the person is conscious, give small sips of water.^[13] Never give anything by mouth to an unconscious person.^{[6][7]} Seek immediate medical attention.^{[4][9]}

Emergency Response Decision Tree



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Caption: A decision-making flowchart for initial response to a chemical exposure incident.

Section 5: Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[8][15]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, such as carbon oxides and nitrogen oxides.[4][5][10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[4] Evacuate personnel from the area.[4] Do not touch spilled material. Wear the appropriate PPE as described in Section 3.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[4][8]
- Containment and Cleanup: For a solid spill, carefully sweep or shovel up the material without creating dust and place it into a suitable, labeled container for disposal.[6] For a liquid solution, soak up with an inert absorbent material (e.g., sand, vermiculite) and place in a closed container for disposal.[4][8]

Section 6: Regulatory and Disposal Considerations

Disposal

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.[4][11] Do not dispose of this chemical down the drain.[8] It should be handled by a licensed professional waste disposal service.[6] Dispose of the container as unused product unless it has been thoroughly cleaned.[6]

Regulatory Information

This chemical is considered hazardous under OSHA criteria.[5] Users must be aware of and comply with all applicable national and local regulations regarding the handling, storage, and transportation of this substance.

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